

# physical and chemical properties of 4'-bromo-2,2':6',2"-terpyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4-bromo-2,6-dipyridin-2-ylpyridine*

Cat. No.: *B130214*

[Get Quote](#)

## 4'-Bromo-2,2':6',2"-terpyridine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of 4'-bromo-2,2':6',2"-terpyridine. It includes detailed experimental protocols, summarized quantitative data, and visualizations of key chemical processes to support its application in research and development.

## Core Physical and Chemical Properties

4'-Bromo-2,2':6',2"-terpyridine is a solid, typically appearing as a white to off-white powder or crystalline substance.<sup>[1][2]</sup> It is a key building block in supramolecular chemistry and materials science due to its versatile chemical nature.<sup>[3]</sup>

## Physical Properties

A summary of the key physical properties of 4'-bromo-2,2':6',2"-terpyridine is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>10</sub> BrN <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	312.17 g/mol	<a href="#">[2]</a>
Melting Point	139 °C	<a href="#">[1]</a>
Boiling Point	422.3 ± 40.0 °C (Predicted)	<a href="#">[1]</a>
Appearance	White to almost white powder to crystal	<a href="#">[2]</a>
Solubility	Soluble in many organic solvents, slightly soluble in water.	<a href="#">[4]</a>
Purity	>97.0% (T)(HPLC)	<a href="#">[2]</a>

## Chemical Properties

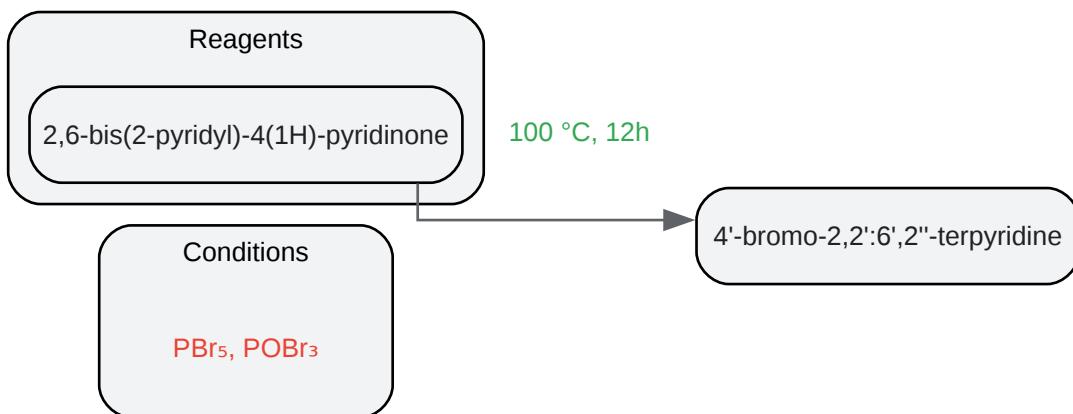
4'-Bromo-2,2':6',2"-terpyridine is a stable compound under normal conditions. The presence of the bromine atom on the central pyridine ring makes it an excellent substrate for various cross-coupling reactions, allowing for the introduction of a wide range of functional groups. The three nitrogen atoms of the terpyridine core act as a tridentate ligand, readily forming stable complexes with various metal ions.

## Synthesis and Experimental Protocols

The synthesis of 4'-bromo-2,2':6',2"-terpyridine can be achieved through multiple synthetic routes. A common and effective method involves the reaction of 2,6-bis(2-pyridyl)-4(1H)-pyridinone with a brominating agent.

### Synthesis of 4'-bromo-2,2':6',2"-terpyridine

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of 4'-bromo-2,2':6',2''-terpyridine.

Detailed Protocol:[1]

- In a 500 mL flask, add 2,6-bis(2-pyridyl)-4(1H)-pyridinone (2.47 g, 9.9 mmol), phosphorus pentabromide (6.6 g, 15.4 mmol), and phosphorus oxybromide (30 g).
- Heat the mixture to 100 °C and stir for 12 hours.
- After the reaction is complete, cool the mixture to room temperature. A black oily residue should be obtained.
- Carefully add ice water to the cooled reaction mixture.
- Neutralize the mixture with an aqueous solution of potassium carbonate (K<sub>2</sub>CO<sub>3</sub>).
- Extract the product with dichloromethane (3 x 300 mL).
- Dry the combined organic phases with anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain a brown solid.
- Purify the crude product by column chromatography on a neutral alumina column using a 2:1 mixture of dichloromethane/hexane as the eluent. This yields pure 4'-bromo-2,2':6',2''-terpyridine (2.65 g, 86% yield).

## Spectroscopic Data

The structural characterization of 4'-bromo-2,2':6',2''-terpyridine is confirmed by various spectroscopic techniques.

Spectroscopy	Key Data
$^1\text{H}$ NMR	Spectral data available, but specific shifts and coupling constants vary with solvent.
$^{13}\text{C}$ NMR	Spectral data available, but specific chemical shifts vary with solvent.
IR	Characteristic peaks corresponding to the aromatic C-H and C=N stretching vibrations.
UV-Vis	Absorption maxima in the UV region, characteristic of the terpyridine core.

Note: For detailed spectra, please refer to specialized databases and the primary literature.

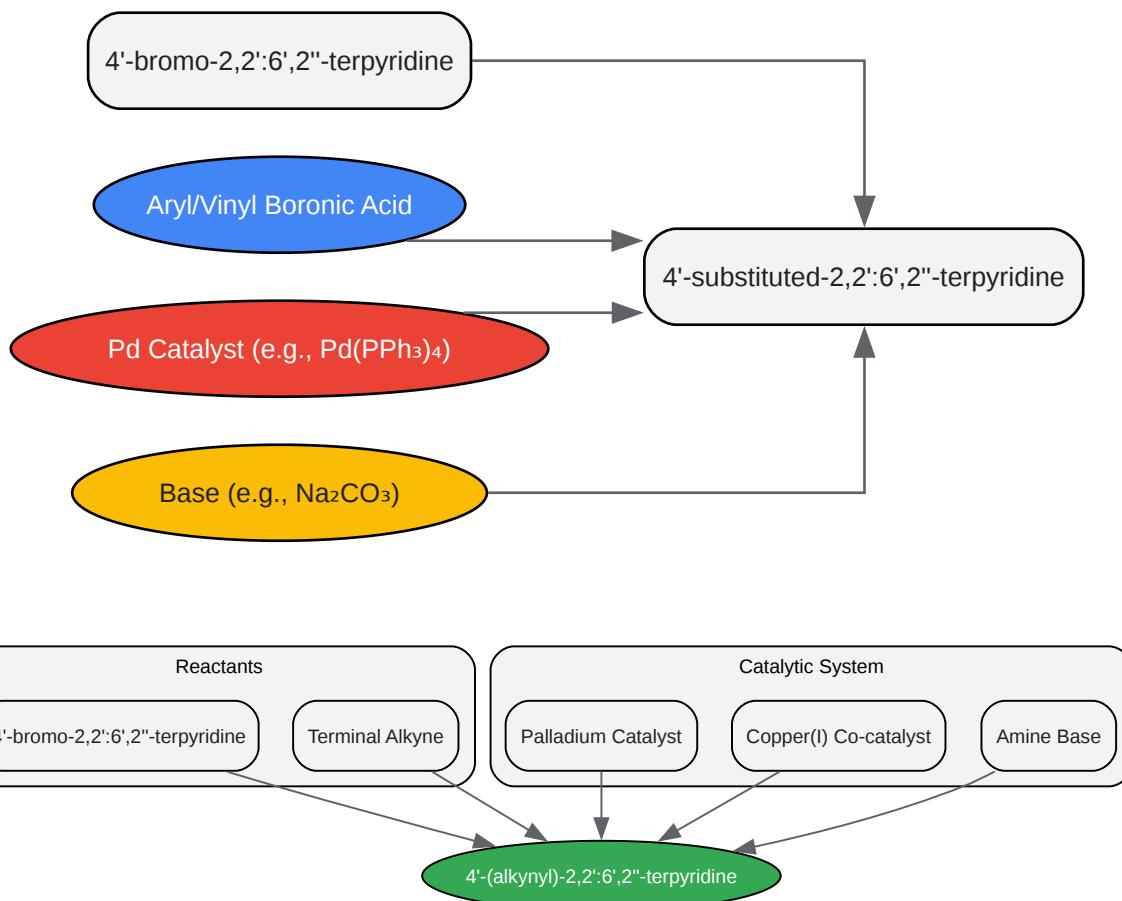
## Reactivity and Key Chemical Reactions

The bromine atom at the 4'-position of the terpyridine core is the primary site of reactivity, making it a versatile precursor for the synthesis of more complex molecules through cross-coupling reactions.

## Suzuki Coupling

The Suzuki coupling reaction allows for the formation of a carbon-carbon bond between the terpyridine and a boronic acid derivative.

Reaction Workflow:

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4'-BROMO-2,2':6',2''-TERPYRIDINE | 149817-62-9 [chemicalbook.com]
- 2. 4'-Bromo-2,2':6',2''-terpyridine | CymitQuimica [cymitquimica.com]
- 3. researchgate.net [researchgate.net]
- 4. arkat-usa.org [arkat-usa.org]

- To cite this document: BenchChem. [physical and chemical properties of 4'-bromo-2,2':6',2"-terpyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b130214#physical-and-chemical-properties-of-4-bromo-2-2-6-2-terpyridine>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)